

An In-Depth Technical Guide to 1,4-Benzenedimethanol

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Compound of Interest

Compound Name: 1,4-Benzenedimethanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-Benzenedimethanol**, a versatile aromatic diol. It covers its fundamental molecular properties, established synthesis protocols, and its role in advanced chemical transformations, offering valuable insights for professionals in research and development.

Core Molecular Properties

1,4-Benzenedimethanol, also known as p-xylene- α,α' -diol or terephthalyl alcohol, is a symmetrical aromatic compound with two primary alcohol functional groups.^{[1][2]} Its rigid benzene core and reactive hydroxymethyl groups make it a valuable building block in polymer chemistry and organic synthesis.^[2]

The key molecular identifiers and properties of **1,4-Benzenedimethanol** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₈ H ₁₀ O ₂	[1][3][4]
Molecular Weight	138.16 g/mol	[3][4]
CAS Registry Number	589-29-7	[1][3]
IUPAC Name	(4-(hydroxymethyl)phenyl)methanol	
Alternate Names	p-Xylene- α,α' -diol, Terephthalyl alcohol	[1][3][5]
Melting Point	114-118 °C	[4]
Solubility	Soluble in ether, toluene, methanol, hot water	[4][6]

Experimental Protocols: Synthesis of 1,4-Benzenedimethanol

Several synthetic routes to **1,4-Benzenedimethanol** have been established.[2] Common methods include the reduction of terephthalic acid derivatives and the hydrolysis of p-xylylene dihalides.[2] Below is a detailed protocol for the synthesis via hydrolysis of 1,4-bis(bromomethyl)benzene.

This method provides a reliable route to **1,4-Benzenedimethanol** with good yield and purity.[7]

Materials:

- 1,4-bis(bromomethyl)benzene (100 g, 0.38 mol)
- Sodium carbonate (30 g)
- Deionized water (1000 g)
- 1,4-Dioxane (300 g)

- Ethyl acetate
- Cyclohexane

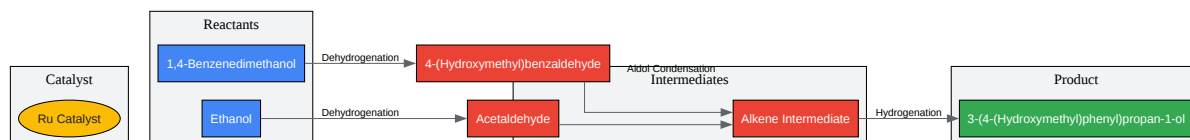
Procedure:

- Combine 1,4-bis(bromomethyl)benzene, sodium carbonate, deionized water, and 1,4-dioxane in a suitable reaction vessel.^[7]
- Heat the mixture to 80°C for approximately 3 hours.^[7]
- After the reaction, make the solution weakly alkaline by adding an aqueous solution of sodium carbonate.^[7]
- Remove the majority of the organic solvent using a rotary evaporator.^[7]
- Extract the resulting crude product with ethyl acetate (2 x 400 g).^[7]
- Combine the organic layers and remove the ethyl acetate via rotary evaporation to yield the crude terephthalyl alcohol.^[7]
- Recrystallize the crude product from a mixture of ethyl acetate and cyclohexane to obtain high-purity **1,4-Benzenedimethanol**. A yield of approximately 80% can be expected.^[7]

Advanced Applications in Catalysis: The Hydrogen-Borrowing Mechanism

1,4-Benzenedimethanol is a key substrate in innovative catalytic processes. One such process is its conversion to higher-value alcohols through a "hydrogen-borrowing" mechanism.^{[8][9]} This reaction pathway is of significant interest as it allows for the upgrading of biomass- or plastic-derived feedstocks, such as from polyethylene terephthalate (PET) recycling, into more valuable chemical products.^{[8][9]}

The diagram below illustrates the proposed mechanism for the ruthenium-catalyzed coupling of **1,4-Benzenedimethanol** with ethanol to form 3-(4-(hydroxymethyl)phenyl)propan-1-ol.^[8]



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